

Topic: Commercial Suppliers and Procurement of (5-Fluoropyridin-3-yl)methylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (5-Fluoropyridin-3-yl)methylamine

Cat. No.: B1390134

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Abstract

(5-Fluoropyridin-3-yl)methylamine (CAS No. 23586-96-1) is a critical heterocyclic building block in modern medicinal chemistry. The strategic incorporation of a fluorine atom onto the pyridine ring offers a powerful tool to modulate physicochemical properties such as basicity (pKa), metabolic stability, and binding interactions, making this reagent highly valuable in the design of novel therapeutic agents. This guide provides an in-depth analysis of the commercial supplier landscape for this compound, outlines a robust procurement strategy for research and development, and details the essential quality control and safety considerations necessary to ensure experimental integrity and laboratory safety.

Introduction: The Significance of (5-Fluoropyridin-3-yl)methylamine in Synthesis

The 3-fluoropyridine scaffold is a privileged motif in drug discovery, appearing in numerous compounds investigated for a range of therapeutic targets. Unlike its 2- and 4-fluoro isomers, the 3-fluoro substituent is significantly less susceptible to nucleophilic aromatic substitution, rendering it a metabolically stable handle for molecular design. The methylamine group at the 3-position provides a versatile reactive site for further elaboration, enabling chemists to readily introduce the fluoropyridine core into target molecules via amide bond formation, reductive amination, or other standard transformations.

Given its utility, securing a reliable and high-quality supply of **(5-Fluoropyridin-3-yl)methylamine** is a foundational step for any research program leveraging this key intermediate. This guide is designed to navigate the complexities of sourcing such specialized reagents.

The Commercial Supplier Landscape

The procurement of specialized reagents like **(5-Fluoropyridin-3-yl)methylamine** requires careful evaluation of potential suppliers. The market ranges from large, well-established distributors to smaller, specialized manufacturers. The choice of supplier can significantly impact not only the cost and availability but also the quality and consistency of the material, which is paramount for reproducible research.

Below is a comparative summary of notable commercial suppliers. Note that availability and pricing are subject to change and should always be confirmed directly with the vendor.

Table 1: Comparative Supplier Analysis for **(5-Fluoropyridin-3-yl)methylamine** (CAS 23586-96-1)

Supplier	Typical Purity	Available Quantities	Catalog Number (Example)	Notes
Sigma-Aldrich (Aldrich)	≥97%	100mg, 250mg, 500mg	SY3371477999 (via Synthonix)	A major distributor for Synthonix Corporation, offering convenient access for many labs. Known for robust documentation.
INDOFINE Chemical Company	97%	250mg, 1g	08-3396[1]	Provides smaller, research-focused quantities. Researchers should request a lot-specific CoA.
Allfluoro Pharmaceutical Co.	Custom purity available	Bulk and custom quantities	AF13537[2]	A specialized manufacturer of fluorinated compounds, potentially suitable for scale-up and bulk orders.
ANGENE (via Interchim)	Not specified	1g	AG002NSE[3]	A supplier of building blocks; purity and detailed specifications should be confirmed before purchase.

Apollo Scientific	Not specified	Contact for details	PC50106	A well-known supplier of fine chemicals and intermediates based in the UK.
Tetrahedron	Not specified	Various	Multiple synonyms listed[4]	A platform that lists various suppliers and synonyms for the compound.

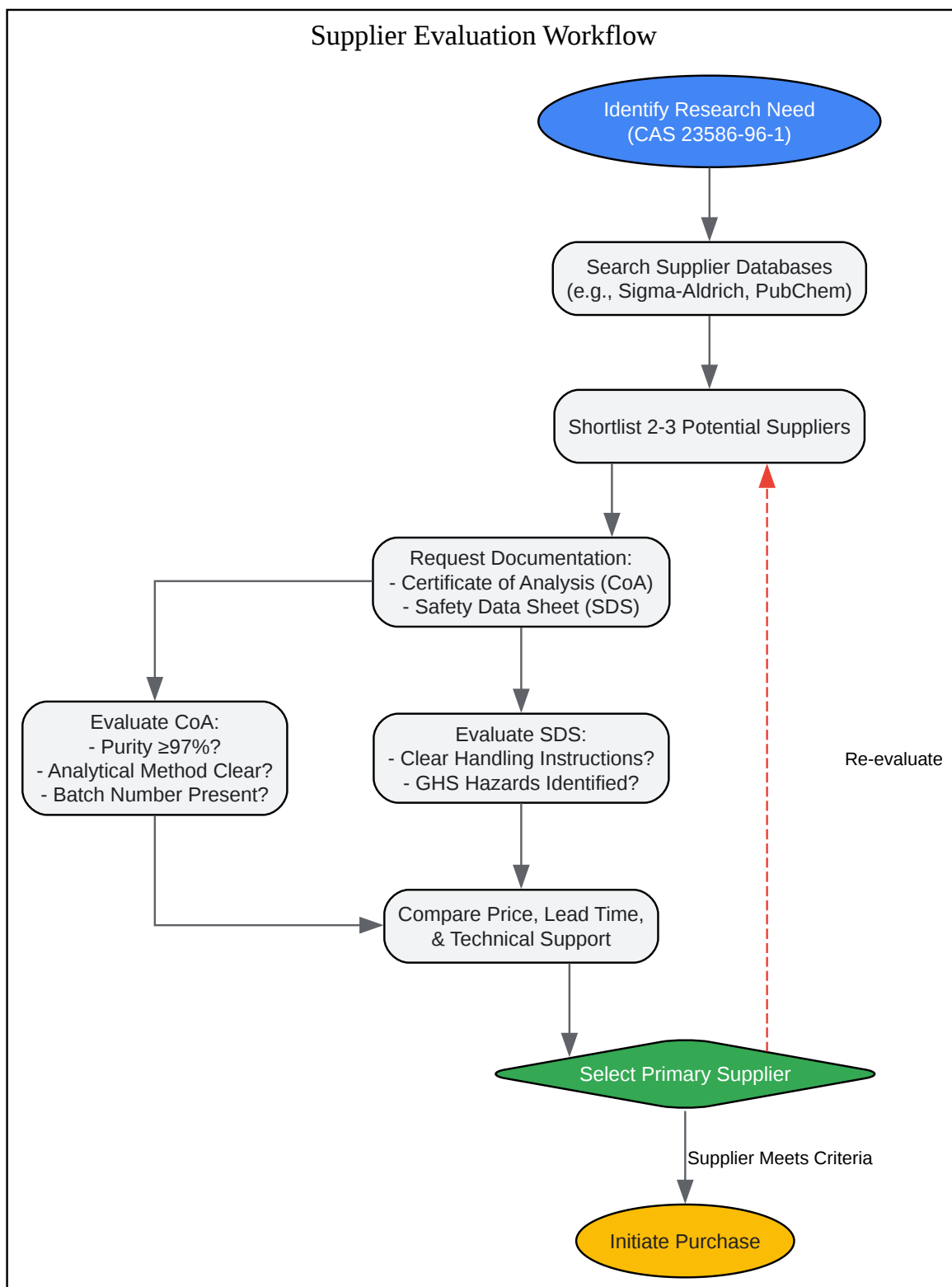
Strategic Procurement: A Workflow for Scientists

A systematic approach to procurement minimizes risks associated with chemical quality, delivery times, and regulatory compliance. The process can be broken down into two key stages: supplier evaluation and the procurement lifecycle.

Supplier Evaluation and Qualification

The initial step is to identify and vet potential suppliers. This goes beyond a simple price comparison. For critical reagents, especially those intended for multi-stage synthesis or biological assays, supplier reliability is a key variable.

The following workflow diagram illustrates a robust process for evaluating and selecting a chemical supplier.



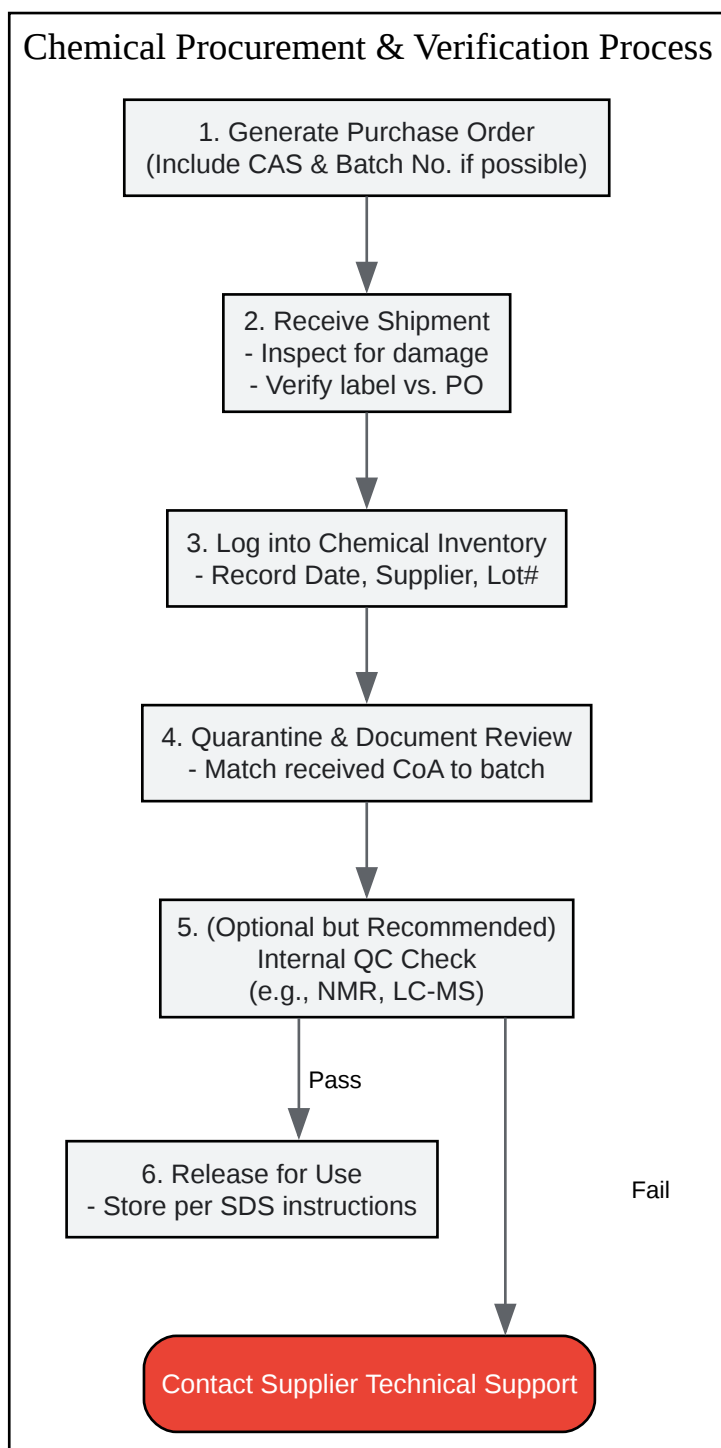
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Caption: A workflow for the systematic evaluation and selection of a chemical supplier.

The Procurement and Verification Lifecycle

Once a supplier is selected, the procurement process begins. This is not merely an administrative task; it is an integral part of the experimental process that ensures the correct material is received, safely handled, and properly documented.

The following flowchart outlines the key steps from purchase to use.



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Caption: A step-by-step process for chemical procurement, from ordering to laboratory use.

Technical Deep Dive: Quality Control and Safety

Interpreting the Certificate of Analysis (CoA)

The CoA is the single most important document accompanying a research chemical. It is a formal record from the supplier's quality control department certifying the material's identity and purity. Never use a reagent without a batch-specific CoA.

Key Components of a CoA and Their Importance:

- **Compound Identification:** Must clearly state the chemical name, CAS number (23586-96-1), and molecular formula (C₆H₇FN₂). This confirms you have the correct molecule.
- **Lot/Batch Number:** This unique identifier is crucial for traceability. If an experiment yields unexpected results, the batch number allows you to investigate whether the starting material was a potential cause.
- **Purity Specification and Result:** The CoA will list the analytical method used to determine purity and the result for that specific batch.
 - **Method:** For a compound like this, purity is typically determined by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC). The CoA should specify the method.
 - **Result:** A purity of ≥97% is common for such building blocks. For sensitive applications, such as late-stage synthesis or biological screening, aiming for the highest available purity (≥98%) is a prudent choice to minimize confounding variables.^[5]
- **Identity Confirmation:** The CoA should also reference how the compound's structure was confirmed, typically by Nuclear Magnetic Resonance (NMR) spectroscopy (¹H NMR, ¹⁹F NMR) or Mass Spectrometry (MS). This data proves the molecular structure is correct.
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Safety Data Sheet (SDS) Imperatives

The SDS is the primary source of information regarding the hazards, handling, storage, and emergency measures for a chemical. For **(5-Fluoropyridin-3-yl)methylamine**, the following points are critical:

- **Hazard Identification:** This compound is classified with the GHS pictogram GHS05 (Corrosion) and the hazard statement H314, indicating it "Causes severe skin burns and eye damage". This classification demands stringent handling protocols.
- **Personal Protective Equipment (PPE):** Due to its corrosive nature, handling requires, at a minimum:
 - A properly fitted lab coat.
 - Chemical-resistant gloves (e.g., nitrile).
 - Splash-proof safety goggles or a face shield.
 - All handling of the neat liquid should be performed inside a certified chemical fume hood to prevent inhalation of any vapors.
- **Storage:** The compound should be stored in a refrigerator as recommended by suppliers. This is likely to prevent degradation over time. The container must be tightly sealed to prevent exposure to moisture or air.
- **Spill and Disposal:** The SDS provides specific instructions for neutralizing small spills and the proper procedures for hazardous waste disposal. All waste must be disposed of according to institutional and local environmental regulations.

Conclusion

The successful procurement of **(5-Fluoropyridin-3-yl)methylamine** hinges on a diligent, multi-faceted approach that integrates supplier evaluation, systematic purchasing protocols, and a rigorous assessment of quality and safety documentation. By prioritizing suppliers who provide transparent, comprehensive data and by implementing a robust internal verification and handling workflow, researchers can ensure the integrity of their starting materials. This diligence is not merely procedural; it is a fundamental component of generating reliable, reproducible, and publishable scientific results.

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